

scale-up procedure for (R)- phenoxypropanolamine intermediates

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Compound of Interest

Compound Name: (R)-(+)-1-Benzylamino-3-phenoxy-
2-propanol

Cat. No.: B12582807

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Application Note: Scalable Asymmetric Synthesis of (R)-Phenoxypropanolamine Intermediates

Executive Summary

This application note details a robust, scalable protocol for the synthesis of (R)-phenoxypropanolamine intermediates, a structural motif critical to the pharmacophore of beta-adrenergic antagonists (e.g., Levobunolol) and other CNS-active agents.

While traditional routes rely on the chiral pool (e.g., (S)-epichlorohydrin), supply chain volatility and cost often necessitate a resolution-based approach. This guide focuses on the Hydrolytic Kinetic Resolution (HKR) of racemic phenyl glycidyl ethers using the (R,R)-Co-Salen complex. This route offers the highest "Spacetime Yield" and enantiomeric excess (ee > 99%) for kilogram-to-ton scale manufacturing.

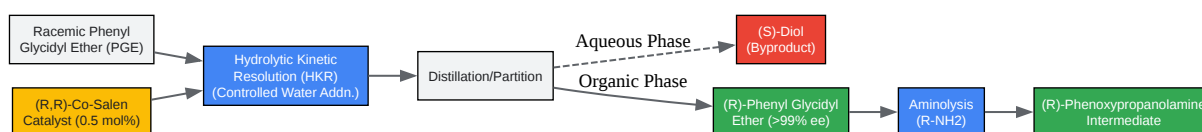
Key Technical Advantages:

- Enantiopurity: Consistently achieves >99% ee via kinetic resolution.

- **Safety:** Mitigates thermal runaway risks associated with epoxide hydrolysis through controlled water addition.
- **Modularity:** The resulting chiral epoxide can be coupled with various amines (isopropylamine, tert-butylamine) to generate a library of APIs.

Process Logic & Workflow

The synthesis hinges on two critical chemical events: the kinetic resolution of the racemic epoxide and the regioselective nucleophilic ring-opening.



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Figure 1: Process flow for the asymmetric synthesis of (R)-phenoxypropanolamine via HKR.

Detailed Protocol A: Hydrolytic Kinetic Resolution (HKR)

Objective: Isolate (R)-Phenyl Glycidyl Ether from racemic starting material. Scale: 1.0 kg Input (Demonstration Scale)

Materials & Reagents

Reagent	CAS No.[1]	Equiv.[2][3][4]	Role	Hazard Note
Racemic Phenyl Glycidyl Ether	122-60-1	1.0	Substrate	Carcinogen, Sensitizer
(R,R)-Co-Salen Complex	176763-62-5	0.005 (0.5 mol%)	Catalyst	Respiratory Sensitizer
Acetic Acid (Glacial)	64-19-7	0.01 (1.0 mol%)	Cocatalyst	Corrosive
Water (Deionized)	7732-18-5	0.55	Resolving Agent	-
THF (Tetrahydrofuran)	109-99-9	2.0 Vol	Solvent	Flammable

Step-by-Step Procedure

1. Catalyst Activation (The "Air-Oxidation" Method):

- Context: The commercial catalyst is often Co(II). It must be oxidized to Co(III) to be active.
- Action: In a 5L reactor, charge (R,R)-Co-Salen catalyst and Toluene (or THF). Add Acetic Acid.
- Aeration: Stir open to air for 1 hour at ambient temperature. The solution will darken from orange/red to dark brown, indicating the formation of the active (Salen)Co(III)-OAc species.
- Scale-Up Note: On >100kg scale, compressed air sparging is required to ensure complete oxidation within a reasonable timeframe.

2. Reaction Initiation:

- Charge the Racemic Phenyl Glycidyl Ether (1.0 kg) to the reactor containing the active catalyst.
- Adjust jacket temperature to 15°C.
- Critical Safety Step: The hydrolysis is exothermic (

). Do NOT add all water at once.

3. Controlled Water Addition (The Rate-Limiting Step):

- Add water (0.55 equiv) via a peristaltic pump over 4 to 6 hours.
- Monitor: Internal temperature must not exceed 25°C. If rises > 5°C above setpoint, pause addition.
- Mechanism:[4][5][6][7] The catalyst preferentially hydrolyzes the (S)-enantiomer to the water-soluble diol, leaving the (R)-epoxide unreacted.

4. Reaction Completion:

- Stir for an additional 12 hours at 20°C.
- IPC (In-Process Control): Analyze aliquot via Chiral GC (Cyclodextrin column).
 - Target: (S)-Epoxide < 0.5%. [5][8][9]
 - Target: (R)-Epoxide ee > 99%.

5. Workup & Isolation:

- Distillation: The (R)-epoxide is volatile, while the diol and catalyst are not.
- Perform fractional distillation under high vacuum (0.5 - 1.0 mmHg).
- Collection: (R)-Phenyl Glycidyl Ether typically distills at 80-90°C (pressure dependent).
- Residue: The pot residue contains the (S)-diol and cobalt catalyst.
- Yield: Expect 40-45% (Theoretical max is 50%).

Detailed Protocol B: Regioselective Aminolysis

Objective: Ring-opening of (R)-Epoxide to form (R)-1-phenoxy-3-amino-2-propanol. Chemistry: Nucleophilic attack occurs at the less hindered terminal carbon (

), retaining the stereochemistry at the C2 position.

Step-by-Step Procedure

1. Preparation:

- Charge (R)-Phenyl Glycidyl Ether (400 g, from Step A) into a pressure-rated reactor (Autoclave or heavy-walled glass).
- Solvent: Isopropanol (IPA) or Methanol (3.0 Vol). IPA is preferred for better crystallization of the final salt.

2. Amine Addition:

- Cool reactor to 0-5°C.
- Add the amine (e.g., Isopropylamine for a propranolol-like intermediate) (3.0 equiv).
- Why Excess? To prevent the product (a secondary amine) from reacting with another molecule of epoxide (forming a tertiary amine dimer).

3. Reaction:

- Seal the reactor. Heat slowly to 60°C.
- Hold for 4-6 hours. Monitor pressure (typically < 2 bar if using volatile amines).
- IPC: HPLC for consumption of epoxide.

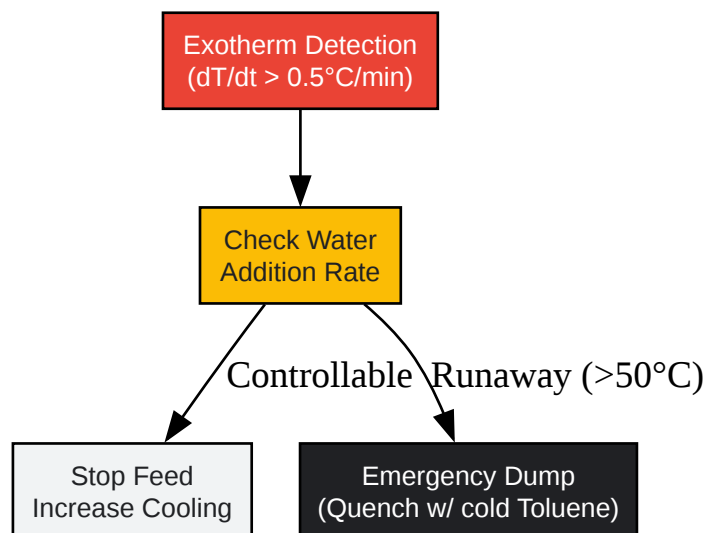
4. Isolation:

- Concentrate under vacuum to remove solvent and excess amine.
- Salt Formation (Purification): Dissolve the crude oil in Ethanol. Add 1.0 equiv of HCl (in IPA or dioxane).

- Cool to 0°C to induce crystallization of the (R)-Phenoxypropanolamine Hydrochloride.
- Filter and wash with cold ether/heptane.

Process Safety & Critical Parameters

Thermal Hazards (Graphviz Decision Tree)



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Figure 2: Thermal safety response plan for HKR epoxide hydrolysis.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low ee (<95%)	Insufficient water added.	Add 0.05 eq more water; stir longer.
Low ee (<95%)	Catalyst inactive (Co(II)).	Ensure acetic acid was added and aeration was sufficient.
High Dimer Impurity	Insufficient amine excess in Step B.	Increase amine equivalents to >3.0.
Stalled Reaction	Catalyst poisoning.[4]	Check solvent purity (avoid Lewis bases like pyridine).

References

- Jacobsen, E. N. (2002). Hydrolytic Kinetic Resolution of Terminal Epoxides. *Organic Syntheses*, 79, 13-25.
- Larrow, J. F., & Quigley, P. (2012).[10] Industrial Applications of the Jacobsen Hydrolytic Kinetic Resolution Technology. In *Comprehensive Chirality* (Vol. 9, pp. 136-155). Elsevier.
- Schaus, S. E., et al. (2002).[11] Highly Selective Hydrolytic Kinetic Resolution of Terminal Epoxides Catalyzed by Chiral (salen)CoIII Complexes. *Journal of the American Chemical Society*, 124(7), 1307–1315.
- National Oceanic and Atmospheric Administration (NOAA). Phenyl Glycidyl Ether - Chemical Datasheet. CAMEO Chemicals.
- Flamma Group. (2025). Solvent Eco-Impact Metric: A Tool for Chemists. *Organic Process Research & Development*.

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Sources

- 1. US8299305B2 - Method for preparing atomoxetine - Google Patents [patents.google.com]
- 2. ICSC 0188 - PHENYL GLYCIDYL ETHER [chemicalsafety.ilo.org]
- 3. PHENYL GLYCIDYL ETHER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 7. Flamma Published in *Organic Process Research & Development (OPRD)*: A new method for assessing eco-impact by using both quantitative and qualitative data, focusing on process sustainability • Flamma Group [flammagroup.com]

- [8. yadda.icm.edu.pl](http://8.yadda.icm.edu.pl) [yadda.icm.edu.pl]
- [9. ICSC 0188 - PHENYL GLYCIDYL ETHER](http://9.ICSC.0188-PHENYL-GLYCIDYL-ETHER.inchem.org) [inchem.org]
- [10. semanticscholar.org](http://10.semanticscholar.org) [semanticscholar.org]
- [11. Organic Syntheses Procedure](http://11.Organic-Syntheses-Procedure.orgsyn.org) [orgsyn.org]
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